

Solubility of MOPS Sodium Salt in Water: A Technical Guide

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Compound of Interest

Compound Name: MOPS sodium salt

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of 3-(N-morpholino)propanesulfonic acid sodium salt (**MOPS sodium salt**) in water. It is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize MOPS as a buffering agent in their work. This document consolidates available data on its aqueous solubility, explores the effects of temperature, and provides a standardized protocol for its determination.

Core Concepts: Understanding Solubility

Solubility is a fundamental chemical property defined as the maximum concentration of a solute that can dissolve in a solvent to form a stable, homogeneous solution at a specific temperature and pressure. For researchers using buffer systems, understanding the solubility of components like **MOPS sodium salt** is critical for preparing stock solutions, ensuring buffer stability, and avoiding precipitation during experiments, particularly under varying temperature conditions.

Quantitative Solubility Data

MOPS sodium salt is characterized by its high solubility in water.^[1] The available quantitative data from various sources are summarized below for clear comparison.

Temperature	Solubility	Source
20 °C	523 g/L	[2][3]
20 °C	~50 g/100g water	[4]
20 °C	1 M (clear, colorless solution)	[2][5]
80 °C	up to 100 g/100g water	[4]
Not Specified	At least 33% (w/w)	[1][6]
Not Specified	231 mg/mL	[7]

Note: Discrepancies in reported values may arise from variations in experimental methodologies and purity of the compound.

Temperature Dependence of Solubility

The solubility of **MOPS sodium salt** in water is significantly influenced by temperature. As with most solid solutes, its solubility increases as the temperature rises.[4] This endothermic dissolution process means that more **MOPS sodium salt** can be dissolved in a given volume of water at higher temperatures.[4] This property is crucial for applications involving temperature shifts, such as thermal cycling or cell culture at elevated temperatures. For instance, the solubility can approximately double when the temperature is increased from 20°C to 80°C.[4]

Experimental Protocol: Determination of Aqueous Solubility

The following is a generalized protocol for determining the solubility of a salt like **MOPS sodium salt** in water as a function of temperature. This method is based on the principle of creating saturated solutions at elevated temperatures and observing the point of crystallization upon cooling.

Materials:

- **MOPS Sodium Salt** (high purity)

- Deionized or distilled water
- Analytical balance
- A series of sealable glass test tubes or vials
- Heating block or water bath with precise temperature control
- Calibrated thermometer or temperature probe
- Magnetic stirrer and stir bars
- Vortex mixer

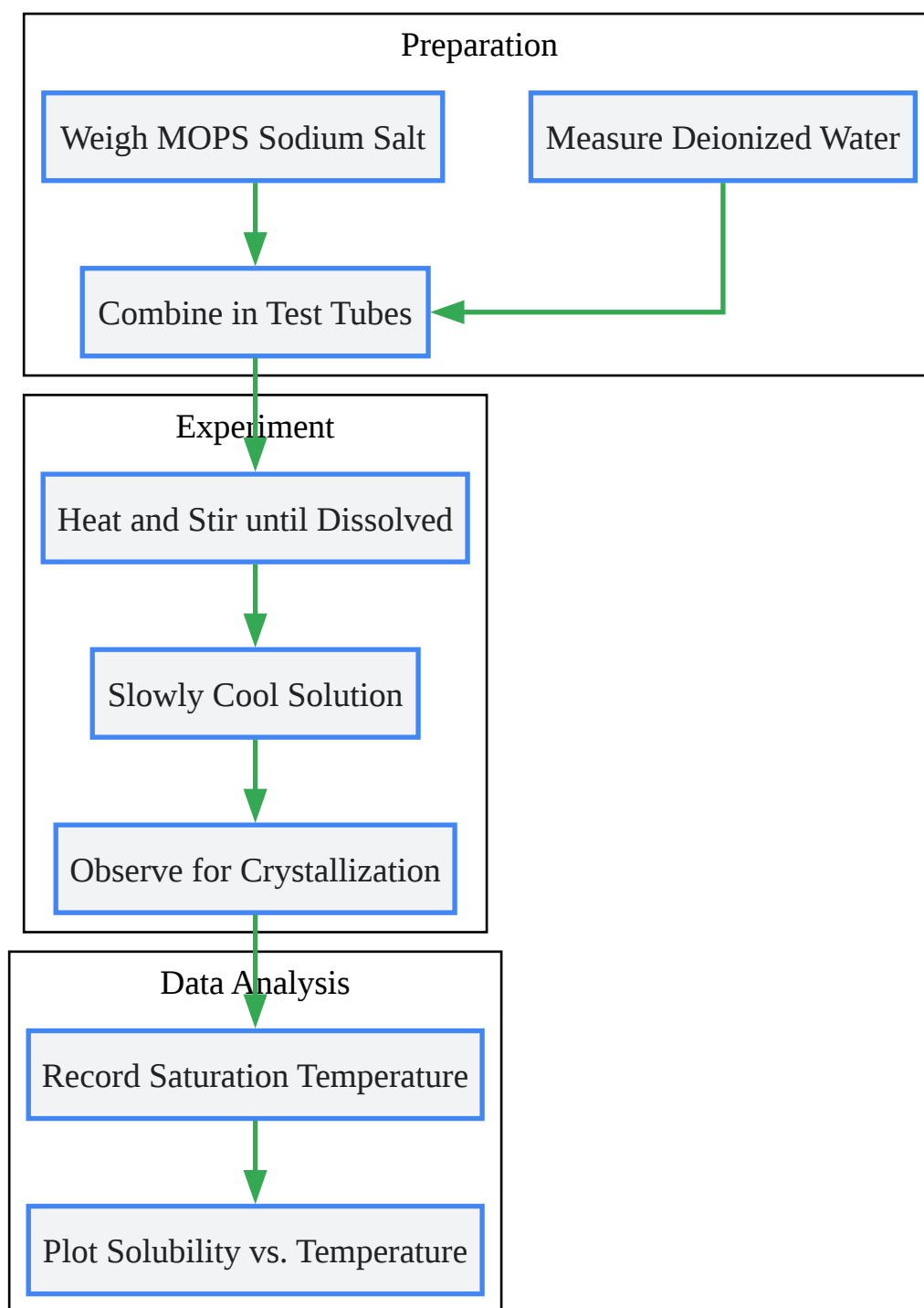
Methodology:

- Preparation of Solutions:
 - Prepare a series of aqueous solutions with increasing concentrations of **MOPS sodium salt** in sealable test tubes. For example, prepare solutions ranging from 30% to 60% (w/v) in 5% increments.
 - Add a small magnetic stir bar to each tube.
- Dissolution:
 - Place the test tubes in a heating block or water bath.
 - Heat the solutions to a high temperature (e.g., 85°C) while stirring until all the **MOPS sodium salt** has completely dissolved. Visually inspect for any remaining solid particles.
- Equilibration and Observation:
 - Once a clear solution is obtained, slowly cool the heating block or water bath at a controlled rate (e.g., 1°C per minute).
 - Continuously monitor the solutions for the first sign of crystal formation or turbidity.
- Data Recording:

- The temperature at which crystallization first appears is the saturation temperature for that specific concentration. Record this temperature for each solution.
- Constructing the Solubility Curve:
 - Plot the concentration of **MOPS sodium salt** (in g/100 mL or M) on the y-axis against the corresponding saturation temperature on the x-axis.
 - This plot represents the solubility curve for **MOPS sodium salt** in water.

Logical Workflow and Visualization

The experimental workflow for determining solubility can be visualized as a clear, sequential process.



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Figure 1: Experimental workflow for determining solubility.

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